

protocol for sample preparation for N-nitroso-meropenem analysis

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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Application Notes and Protocol for N-Nitroso-Meropenem Analysis

For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. Regulatory agencies worldwide require stringent control of these impurities in drug substances and products. Meropenem, a broad-spectrum carbapenem antibiotic, contains a secondary amine moiety that could potentially react with nitrosating agents to form **N-nitroso-meropenem**. This document provides a detailed protocol for the sample preparation and analysis of **N-nitroso-meropenem** in meropenem drug substance and formulated products using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The methodologies presented are based on established principles for nitrosamine analysis and the known chemical properties of meropenem.

Chemical Structure and Properties

- **N-Nitroso-Meropenem:**

- Chemical Name: (4R,5S,6S)-3-(((3S,5S)-5-(dimethylcarbamoyl)-1-nitrosopyrrolidin-3-yl)thio)-6-((R)-1-hydroxyethyl)-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid
- Molecular Formula: C₁₇H₂₄N₄O₆S
- Molecular Weight: 412.46 g/mol
- Appearance: Expected to be a solid, available as a reference standard from various suppliers.

Experimental Protocols

Sample Preparation

This protocol is designed for the extraction of **N-nitroso-meropenem** from both meropenem active pharmaceutical ingredient (API) and powdered drug product for injection.

1.1. Reagents and Materials

- **N-Nitroso-Meropenem** Reference Standard
- Meropenem (for spiking and matrix effect evaluation)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 0.22 µm Syringe filters (PVDF or equivalent)
- Autosampler vials

1.2. Standard Solution Preparation

- **Primary Stock Solution (100 µg/mL):** Accurately weigh approximately 1.0 mg of **N-nitroso-meropenem** reference standard and dissolve in 10.0 mL of methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the primary stock solution with a 50:50 (v/v) mixture of methanol and water to achieve concentrations ranging from 0.1 ng/mL to 50 ng/mL. These solutions are used to construct the calibration curve.

1.3. Sample Preparation Protocol

- **Weighing:** Accurately weigh an amount of powdered meropenem drug substance or drug product equivalent to 100 mg of meropenem into a suitable centrifuge tube.
- **Dissolution:** Add 10.0 mL of a 50:50 (v/v) mixture of methanol and water to the tube.
- **Extraction:** Vortex the tube for 1 minute, followed by sonication for 15 minutes to ensure complete dissolution of the analyte.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes to pellet any insoluble excipients.
- **Filtration:** Filter the supernatant through a 0.22 µm syringe filter into a clean autosampler vial.
- **Analysis:** The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Analysis

The following are proposed starting conditions for the analysis of **N-nitroso-meropenem**. Method optimization is recommended.

2.1. Liquid Chromatography Conditions

- **HPLC System:** A high-performance liquid chromatography system capable of binary gradient elution.
- **Column:** A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm) is recommended.

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient Program:
 - 0-1 min: 5% B
 - 1-8 min: Linear gradient from 5% to 95% B
 - 8-10 min: Hold at 95% B
 - 10.1-12 min: Return to 5% B and equilibrate
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

2.2. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions: Based on the structure of **N-nitroso-meropenem** (precursor ion $[M+H]^+ = 413.15$), the following transitions are proposed. The most intense and specific product ion should be used for quantification, with the second as a qualifier.

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
N-Nitroso-Meropenem	413.15	383.14 ($[M+H-NO]^+$)	To be determined empirically

Note: The qualifier ion should be determined experimentally by infusing the reference standard and observing the fragmentation pattern. Other potential fragments could arise from the cleavage of the side chains.

Data Presentation

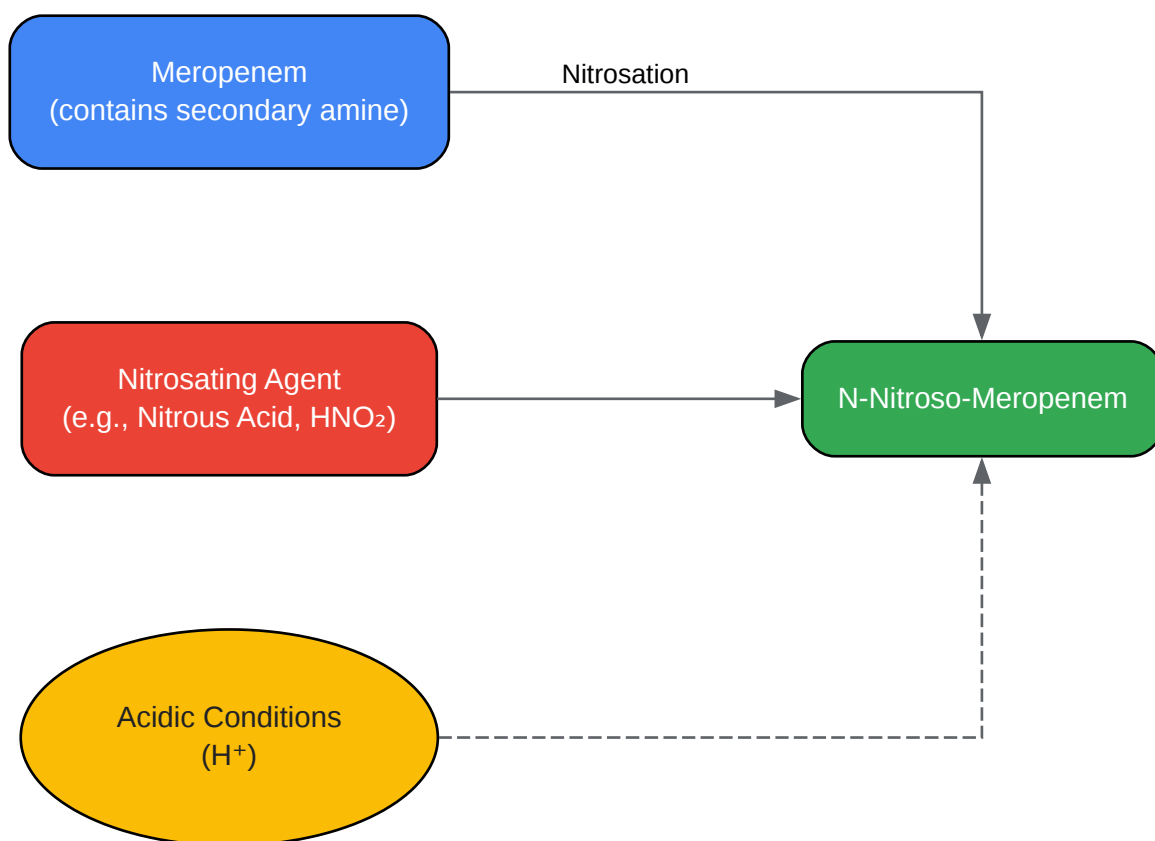
The following table summarizes the expected performance characteristics of the analytical method, based on typical validation data for nitrosamine impurity analysis in pharmaceuticals. Actual values must be determined during method validation.

Parameter	Expected Value
Limit of Detection (LOD)	0.01 - 0.05 ppm
Limit of Quantification (LOQ)	0.03 - 0.15 ppm
Linearity (r^2)	> 0.99
Accuracy (% Recovery)	80% - 120%
Precision (% RSD)	< 15%

Visualizations

Formation Pathway of N-Nitroso-Meropenem

The following diagram illustrates the chemical reaction leading to the formation of **N-nitroso-meropenem** from the parent drug, meropenem, in the presence of a nitrosating agent under acidic conditions.

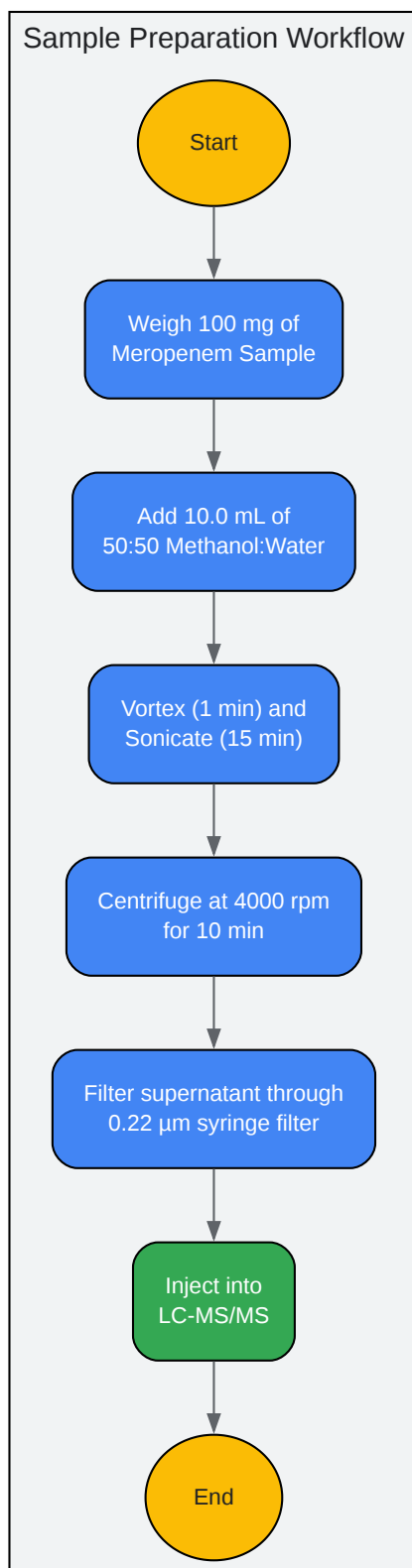


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Caption: Formation of **N-Nitroso-Meropenem** from Meropenem.

Experimental Workflow for Sample Preparation

This diagram outlines the key steps in the sample preparation protocol for the analysis of **N-nitroso-meropenem**.



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Caption: Workflow for **N-Nitroso-Meropenem** Sample Preparation.

- To cite this document: BenchChem. [protocol for sample preparation for N-nitroso-meropenem analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15811780/docs#protocol-for-sample-preparation-for-n-nitroso-meropenem-analysis\]](https://www.benchchem.com/product/b15811780/docs#protocol-for-sample-preparation-for-n-nitroso-meropenem-analysis)

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